

# Personal protective equipment for handling 3-Chloropropionitrile

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## Compound of Interest

Compound Name: 3-Chloropropionitrile

Cat. No.: B165592

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## Essential Safety and Handling Guide for 3-Chloropropionitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Chloropropionitrile**, a combustible liquid that is fatal if swallowed, in contact with skin, or inhaled.<sup>[1]</sup> Adherence to these procedures is paramount for ensuring laboratory safety.

## Hazard Summary

**3-Chloropropionitrile** is a colorless liquid that poses significant health risks.<sup>[2]</sup> It is irritating to the eyes, skin, and respiratory system.<sup>[3][4]</sup> The substance can be absorbed through the skin, increasing exposure risk.<sup>[5]</sup> Due to its toxicity, it should be handled with extreme caution in a well-ventilated area, preferably within a chemical fume hood.<sup>[3][4]</sup>

## Quantitative Data for 3-Chloropropionitrile

CAS Number	542-76-7
Molecular Formula	C3H4CIN
Flash Point	83 °C (181.40 °F) <a href="#">[3]</a>
NFPA Rating	Health: 2, Flammability: 2, Instability: 1 <a href="#">[3]</a>
Oral LD50 (mouse)	9 mg/kg <a href="#">[3]</a>
Oral LD50 (rat)	10 mg/kg <a href="#">[3]</a>

## Personal Protective Equipment (PPE)

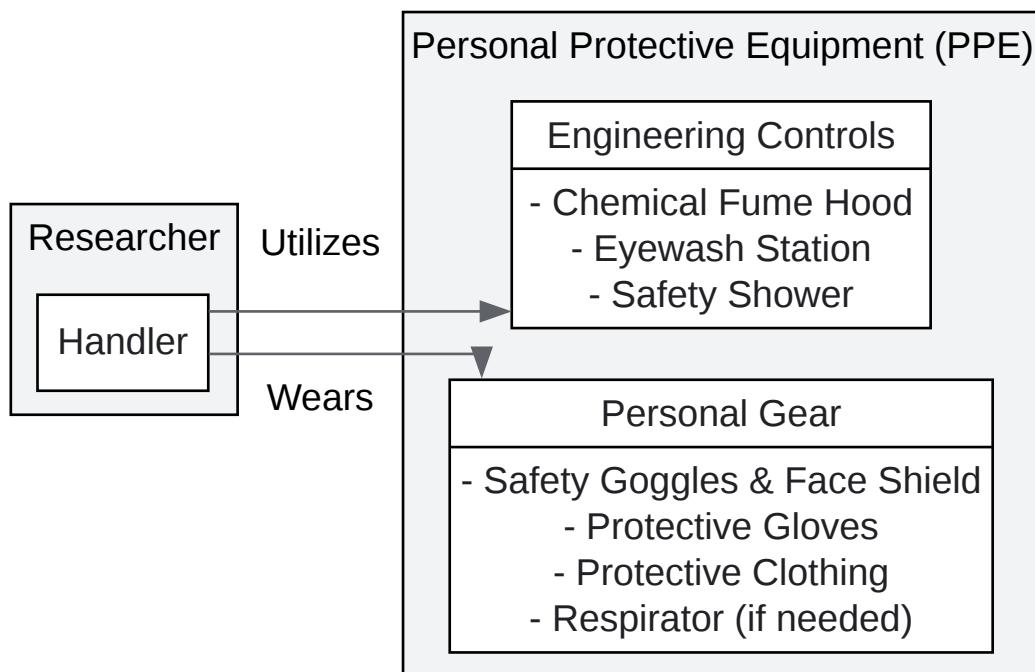
A comprehensive PPE plan is the first line of defense against exposure.

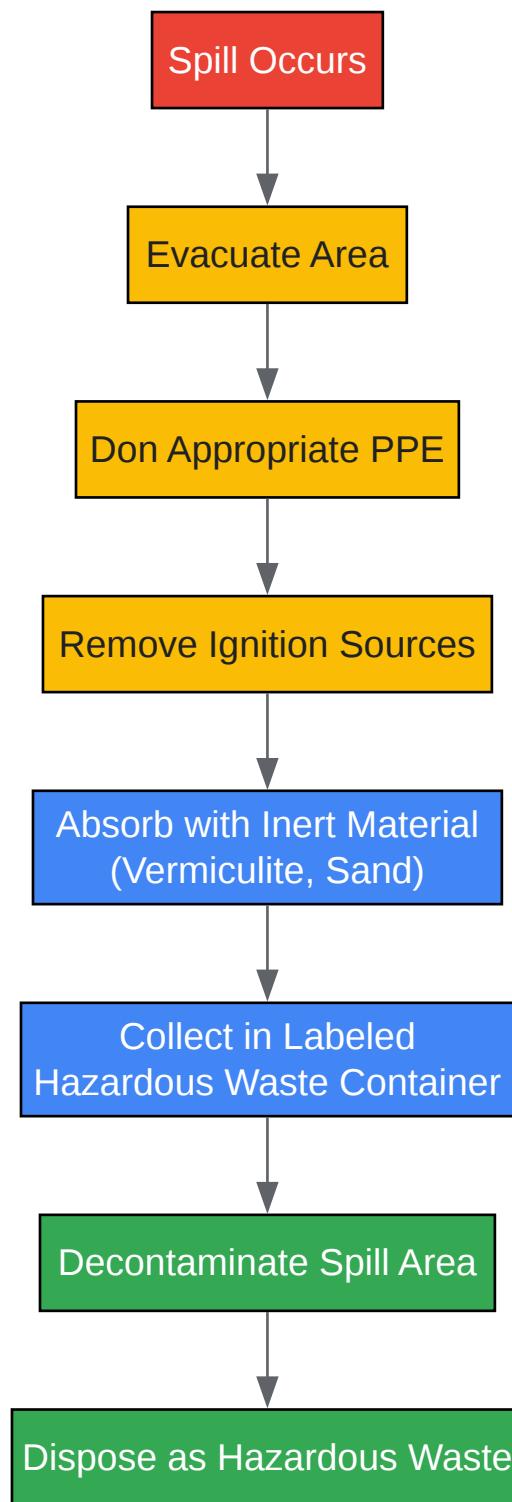
### Engineering Controls:

- Always handle **3-Chloropropionitrile** in a well-ventilated area.[\[1\]](#)
- Use a chemical fume hood for all operations.[\[3\]](#)[\[4\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[6\]](#)

### Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles and a face shield.[\[4\]](#)
- Skin Protection:
  - Wear appropriate protective gloves to prevent skin exposure.[\[3\]](#)
  - Wear protective clothing to prevent skin contact.[\[3\]](#) All protective clothing should be clean and put on before work.[\[5\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[3\]](#)[\[6\]](#)



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